

An In-depth Technical Guide to (4,4-Dimethoxycyclohexyl)methanol

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Compound of Interest

Compound Name: (4,4-Dimethoxycyclohexyl)methanol

Cat. No.: B1444445

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This document provides a comprehensive overview of the chemical compound **(4,4-Dimethoxycyclohexyl)methanol**, including its IUPAC name, synonyms, and structural information. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Nomenclature

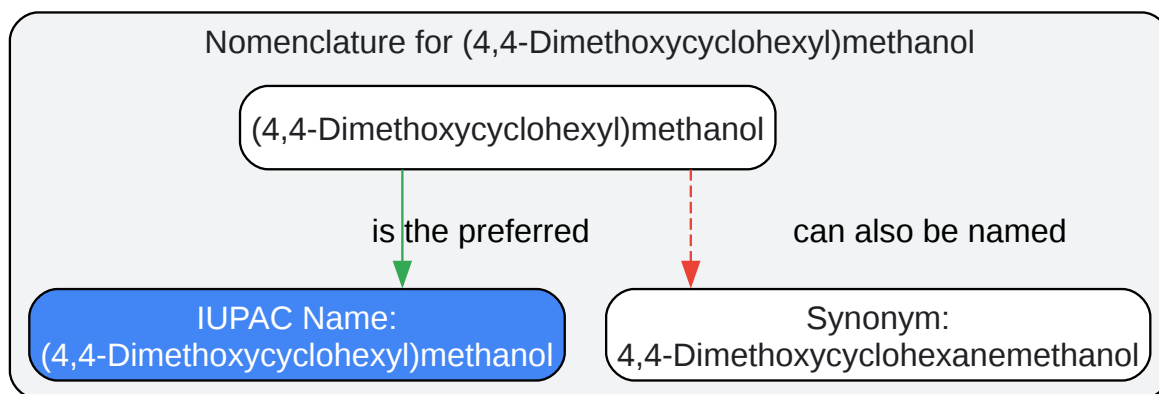
The systematic and unambiguous naming of chemical compounds is critical for clear communication in scientific research. The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized set of rules for this purpose.

IUPAC Name: **(4,4-Dimethoxycyclohexyl)methanol**[\[1\]](#)

Synonyms: While less common in formal literature, a potential synonym for this compound, based on standard chemical naming conventions, is:

- 4,4-Dimethoxycyclohexanemethanol

The relationship between the common name, IUPAC name, and its likely synonym is illustrated in the diagram below.



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Nomenclature relationship for **(4,4-Dimethoxycyclohexyl)methanol**.

Structural and Chemical Data

A summary of key quantitative data for **(4,4-Dimethoxycyclohexyl)methanol** is presented in the table below for easy reference and comparison.

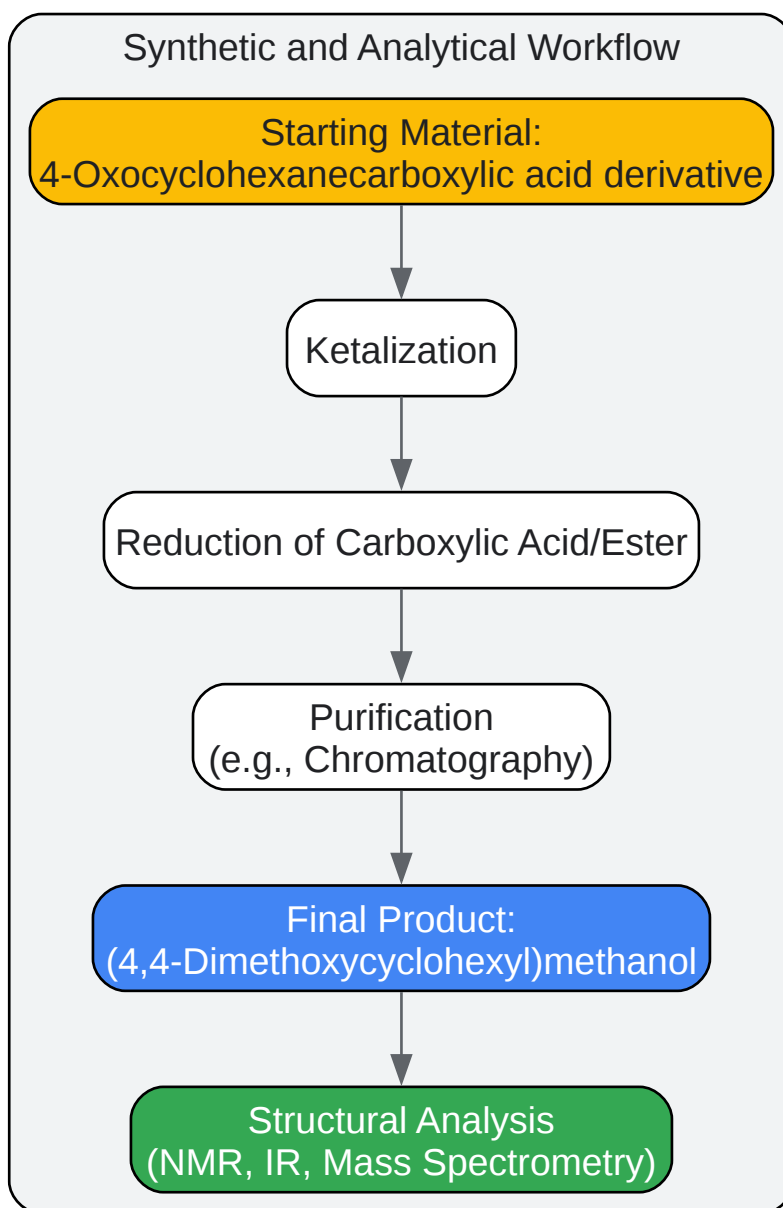
Property	Value
Molecular Formula	C ₉ H ₁₈ O ₃
CAS Number	758716-89-1
Functional Groups	Primary Alcohol (-CH ₂ OH), Ketal (-C(OCH ₃) ₂)

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **(4,4-Dimethoxycyclohexyl)methanol** and related compounds are essential for reproducibility. While specific experimental details for this exact molecule are not readily available in the provided search results, a general workflow for its synthesis can be inferred from standard organic chemistry principles.

The logical workflow for a potential synthesis and analysis of **(4,4-Dimethoxycyclohexyl)methanol** is outlined in the diagram below. This represents a typical

pathway from starting materials to a fully characterized final product.



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A potential workflow for the synthesis and analysis of **(4,4-Dimethoxycyclohexyl)methanol**.

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References

- 1. (4,4-Dimethoxycyclohexyl)methanol | 758716-89-1 | Benchchem [benchchem.com]
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